

Technical Guide: Solubility Profile of 4-Chloro-3-ethylbenzyl Alcohol[1][2]

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Compound of Interest

Compound Name: 4-Chloro-3-ethylbenzyl alcohol

CAS No.: 1314929-17-3

Cat. No.: B1425650

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Executive Summary & Compound Profile

4-Chloro-3-ethylbenzyl alcohol is a functionalized aromatic alcohol used primarily as an intermediate in the synthesis of agrochemicals and active pharmaceutical ingredients (APIs).[1][2][3] Its solubility behavior is governed by the competition between its polar hydroxymethyl head group and its lipophilic chloro-ethyl-substituted benzene core.[1][2]

Physicochemical Identity

Property	Detail	Implication for Solubility
CAS Number	1314929-17-3	Unique Identifier
Molecular Formula	C ₉ H ₁₁ ClO	MW: 170.64 g/mol
Structure	Benzyl alcohol core + 3-Ethyl + 4-Chloro	Lipophilic Shift: The ethyl and chloro groups significantly reduce water solubility compared to unsubstituted benzyl alcohol. [1] [2] [3] [4]
Predicted LogP	~2.7 – 3.1	High Lipophilicity: Indicates strong affinity for non-polar and moderately polar organic solvents. [1] [2] [4]
H-Bond Donors	1 (-CH ₂ OH)	Capable of H-bonding; soluble in protic solvents (alcohols). [1] [2] [4]
Physical State	Low-melting solid or viscous liquid	Note: [1] [4] [5] Analogues (e.g., 4-chlorobenzyl alcohol) are solids (MP ~70°C), but the 3-ethyl group disrupts crystal packing, likely lowering the melting point. [1]

Solubility Landscape

The following data categorizes solvent compatibility based on the principle of "like dissolves like," validated by the functional group analysis of the chloro-ethyl-benzene moiety.

Solvent Compatibility Table (Estimated)

Solvent Class	Representative Solvents	Solubility Rating	Mechanistic Insight
Polar Aprotic	DMSO, DMF, DMAc	Excellent (>100 mg/mL)	The sulfoxide/amide oxygens accept H-bonds from the benzyl alcohol -OH, while the organic backbone accommodates the lipophilic ring. [1] [4] Ideal for stock solutions. [1] [2]
Chlorinated	Dichloromethane (DCM), Chloroform	Excellent (>100 mg/mL)	High affinity for the chloro-substituted aromatic ring. [1] [2] [4] Excellent for extraction and reaction media. [1] [2] [6]
Polar Protic	Methanol, Ethanol, Isopropanol	Good to Excellent	The hydroxyl group facilitates solvation via H-bonding. [1] [4] Solubility may decrease slightly in higher alcohols (e.g., n-butanol) as polarity drops. [1] [2]
Esters/Ethers	Ethyl Acetate, THF, MTBE	Good (>50 mg/mL)	Good general solubility. [1] [2] [4] THF is particularly effective due to its ability to accept H-bonds. [1] [2]
Aromatic	Toluene, Xylene	Moderate	Soluble due to ngcontent-ng- c2307461527="" _ngghost-ng-

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stacking interactions, but the polar -OH group may cause insolubility at very low temperatures.[\[1\]](#)

The polar -OH group often leads to immiscibility (oiling out) or precipitation.[\[1\]](#)
[\[4\]](#) Useful as an anti-solvent in recrystallization.[\[1\]](#)[\[2\]](#)

Alkanes

Hexanes, Heptane,
Pentane

Low / Poor

Aqueous

Water, PBS Buffer

Very Low (<1 mg/mL)

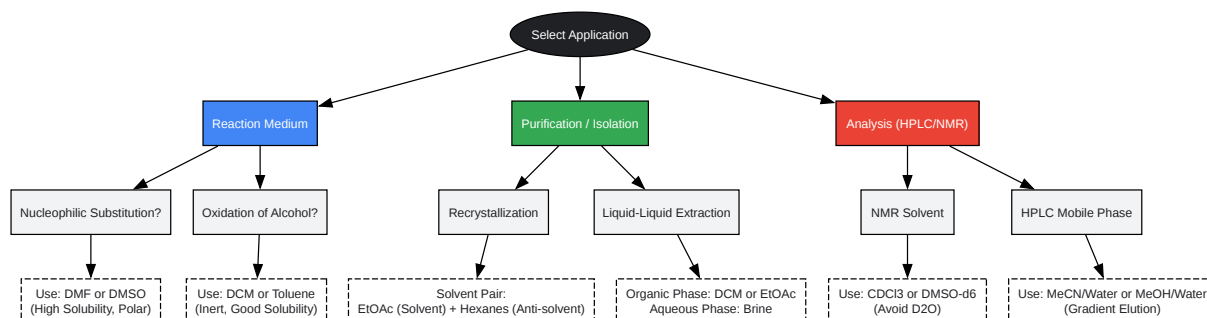
The hydrophobic effect of the 4-Cl and 3-Ethyl groups overrides the hydrophilicity of the single -OH group.[\[1\]](#)
[\[4\]](#)

Strategic Solvent Selection

The choice of solvent depends heavily on the operational phase: Reaction, Purification, or Analysis.[\[1\]](#)[\[2\]](#)

Visualization: Solvent Selection Decision Tree

The following diagram illustrates the logical flow for selecting a solvent based on the intended application.



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Figure 1: Decision matrix for solvent selection based on experimental intent.

Experimental Protocols

Since exact literature values are sparse, researchers must validate solubility empirically.^{[1][2]}

Protocol A: Gravimetric Solubility Screening

Objective: Determine the saturation point of **4-Chloro-3-ethylbenzyl alcohol** in a specific solvent.

- Preparation: Weigh 100 mg of the compound into a 4 mL glass vial.
- Addition: Add the solvent of interest in 100 μ L increments (micropipette).
- Agitation: Vortex for 30 seconds and sonicate for 1 minute after each addition.
- Observation: Check for clarity.
 - Clear Solution: Soluble at current concentration.^{[1][2]}

- Cloudy/Solid Remains: Insoluble.^{[1][2][7]}

- Calculation:

^{[1][2]}

- Temperature Stress: If insoluble at RT, heat to 50°C to assess potential for recrystallization.

Protocol B: Recrystallization Strategy

Given the compound's profile, a binary solvent system is recommended for purification.^{[1][2]}

- Solvent (Good): Ethyl Acetate or Ethanol (dissolves compound at hot temp).^{[1][2]}
- Anti-Solvent (Bad): Hexanes or Heptane (induces precipitation upon cooling).^{[1][2]}
- Method:
 - Dissolve crude solid in minimum hot Ethyl Acetate.^{[1][2]}
 - Slowly add hot Hexanes until persistent cloudiness appears.
 - Add one drop of Ethyl Acetate to clear the solution.^{[1][2]}
 - Allow to cool slowly to RT, then to 4°C.

References

- PubChem.Compound Summary: 4-Chlorobenzyl alcohol (Analogue Data).^{[1][2]} National Library of Medicine.^{[1][2]} [\[Link\]](#)
- Hansen, C. M.Hansen Solubility Parameters: A User's Handbook.^{[1][2]} CRC Press, 2007.^{[1][2]} (Theoretical basis for solubility prediction).^{[1][2]}
- Yalkowsky, S. H., et al.Handbook of Aqueous Solubility Data.^{[1][2]} CRC Press, 2010.^{[1][2][8]} (Reference for benzyl alcohol derivative solubility trends).

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Sources

- 1. guidechem.com [guidechem.com]
- 2. 4-Chlorobenzyl alcohol | C₇H₇ClO | CID 13397 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. Benzyl alcohol (CAS 100-51-6) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. CAS 873-76-7: 4-Chlorobenzyl alcohol | CymitQuimica [cymitquimica.com]
- 6. manavchem.com [manavchem.com]
- 7. Transformation of Tertiary Benzyl Alcohols into the Vicinal Halo-Substituted Derivatives Using N-Halosuccinimides [mdpi.com]
- 8. Benzyl Alcohol | C₆H₅CH₂OH | CID 244 - PubChem [pubchem.ncbi.nlm.nih.gov]
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